safety data sheet (SDS) for 4-Bromo-2'-chlorobenzophenone

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Compound of Interest	
Compound Name:	*4-Bromo-2'-chlorobenzophenone*
CAS No.:	*464190-33-8*
Cat. No.:	*B1280358*

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Technical Guide & SDS: 4-Bromo-2'-chlorobenzophenone

CAS No: 464190-33-8 | Formula: $C_{13}H_8BrClO$ | M.W.: 295.56 g/mol [1][2]

Chemical Identity & Structural Significance

The Molecule in Context

4-Bromo-2'-chlorobenzophenone is a di-halogenated diaryl ketone.[1] Its utility in drug discovery stems from its orthogonal reactivity profile:

- 4-Bromo Position (Para): Highly accessible for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).
- 2'-Chloro Position (Ortho): Sterically hindered and electronically distinct. It often remains intact during standard lithiation or mild coupling conditions, serving as a "latent" handle for late-stage functionalization or inducing atropisomerism in complex scaffolds.

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- Ketone Bridge: A versatile electrophile susceptible to reduction (to chiral alcohols) or nucleophilic attack (Grignard/Wittig).

Physicochemical Profile (Experimental & Predicted)

Note: Due to the niche nature of this intermediate, some values are derived from Structure-Activity Relationship (SAR) analogs like 4-bromo-4'-chlorobenzophenone.

Property	Value / Description	Operational Implication
Physical State	Solid (Crystalline powder)	Dust generation risk during weighing.
Color	White to Off-White	Yellowing indicates oxidation or photolysis.
Melting Point	Predicted: 75–85 °C	Low melting point requires cool storage to prevent sintering.
Boiling Point	Predicted: ~390 °C	High thermal stability, amenable to high-temp couplings.
Solubility	DCM, THF, EtOAc, Toluene	Fully soluble in standard organic synthesis solvents.
Water Solubility	Negligible (<0.1 mg/L)	Environmental Persistence Risk.
LogP	~4.5 (Predicted)	High lipophilicity; potential for bioaccumulation.

Hazard Characterization & Toxicology (E-E-A-T Analysis)

Senior Scientist Insight: While specific toxicological studies for CAS 464190-33-8 are limited, the structural combination of a benzophenone core with halogen substituents necessitates a "Potent by Default" handling strategy.

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GHS Classification (Derived)

Based on SAR analysis of halogenated benzophenones:

- Skin Irritation (Category 2): H315 - Causes skin irritation.[3]
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[3]
- STOT-SE (Category 3): H335 - May cause respiratory irritation.[3]
- Aquatic Chronic (Category 4): H413 - May cause long-lasting harmful effects to aquatic life.

Mechanism of Toxicity

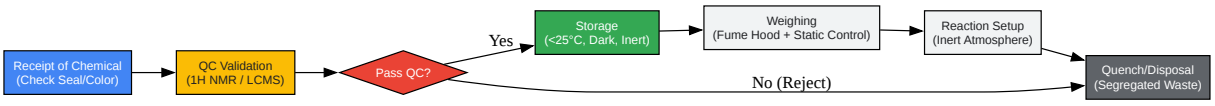
- Alkylation Potential: While not a direct alkylator, the ketone moiety can form Schiff bases with biological amines.
- Photosensitization: Benzophenones are known Type II photoinitiators. Upon UV exposure, they generate ketyl radicals that can damage DNA or lipids. Strict light protection is required.
- Metabolic Activation: Cytochrome P450 metabolism may lead to dehalogenation or hydroxylation, potentially forming reactive quinone methides.

Risk Management & Handling Protocol

This section outlines a Self-Validating Workflow to ensure operator safety and chemical integrity.

The "Self-Validating" Setup

Do not assume purity or safety. Verify in situ.



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Figure 1: Self-Validating Handling Workflow. A rigorous QC step prevents the use of degraded material (e.g., photolyzed products) that could alter reaction kinetics.

Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Rationale
Respiratory	N95 or P100 Respirator	Prevents inhalation of fine particulates during weighing.
Dermal	Nitrile Gloves (Double gloving recommended)	Lipophilic nature allows rapid permeation through latex.
Ocular	Chemical Splash Goggles	Crystalline dust can cause severe mechanical and chemical corneal abrasion.
Engineering	Fume Hood (Face velocity >100 fpm)	Essential to capture dust and solvent vapors.

Emergency Response & First Aid

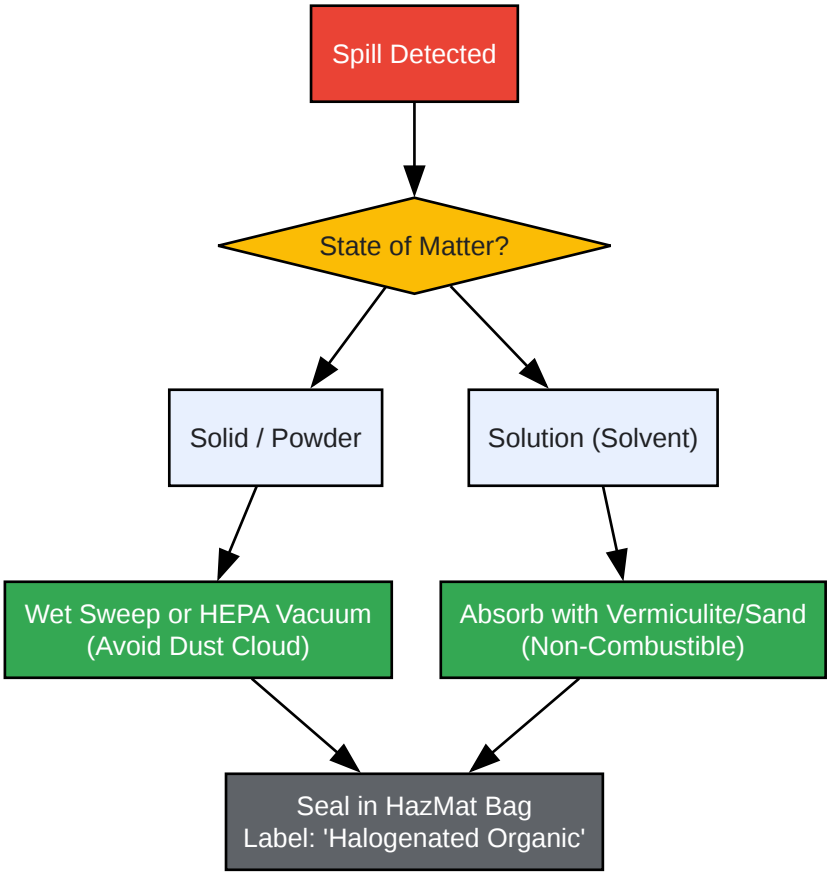
Core Directive: Treat all exposures as a potential systemic dose due to high lipophilicity.

Exposure Scenarios

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Why? Halogenated aromatics can cause respiratory depression at high concentrations.
- Skin Contact: Wash with soap and water for 15 minutes. Do NOT use alcohol or organic solvents to clean skin; this increases transdermal absorption.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids. Consult an ophthalmologist.

Spillage Logic Tree

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Figure 2: Emergency Response Logic.[3] Prioritizes containment of dust for solids and absorption for solutions to prevent environmental release.

Synthesis & Storage Considerations

Stability & Reactivity

- Incompatible Materials: Strong oxidizing agents (e.g., $KMnO_4$), strong bases (can induce enolization/degradation), and reducing agents ($LiAlH_4$ will reduce the ketone).
- Decomposition Products: Hydrogen Bromide (HBr), Hydrogen Chloride (HCl), Carbon Monoxide (CO). Firefighters must wear SCBA.

Storage Protocol

- Temperature: Ambient (15–25 °C) is generally acceptable, but refrigeration (2–8 °C) extends shelf life.

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- Light:Critical. Store in amber vials or foil-wrapped containers to prevent radical formation.
- Atmosphere: Store under Argon or Nitrogen if planning long-term storage (>3 months) to prevent slow oxidation.

References

- Sigma-Aldrich.2-Chlorobenzophenone Product Specification & Analog Data. Retrieved from
- BLDpharm.**4-Bromo-2'-chlorobenzophenone** (CAS 464190-33-8) Technical Data.[2] Retrieved from
- PubChem.4-Chlorobenzophenone Compound Summary (Analogous Hazard Data). National Library of Medicine. Retrieved from
- ECHA (European Chemicals Agency).Guidance on the Application of the CLP Criteria - Halogenated Aromatic Ketones. Retrieved from

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Sources

- 1. guidechem.com [guidechem.com]
- 2. 464190-33-8|4-Bromo-2'-chlorobenzophenone|BLDpharm [bldpharm.com]
- 3. guidechem.com [guidechem.com]
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